

umbralisib solubility and stability issues in vitro

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Compound of Interest

Compound Name: *Umbralisib*

Cat. No.: *B560156*

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Umbralisib In Vitro Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **umbralisib** for in vitro applications. The information is presented in a question-and-answer format to directly address common challenges encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **umbralisib** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **umbralisib**. **Umbralisib** hydrochloride is soluble in DMSO at concentrations of 150 mg/mL or greater, while **umbralisib** free base is soluble at 91 mg/mL.^[1] When preparing stock solutions, it is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.

Q2: What are the recommended storage conditions for **umbralisib** stock solutions?

A2: To maintain the stability of **umbralisib** stock solutions, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Q3: I observed precipitation when I diluted my **umbralisib** DMSO stock solution into my aqueous cell culture medium. What should I do?

A3: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue for poorly soluble compounds like **umbralisib**. Please refer to the Troubleshooting Guide: **Umbralisib** Precipitation in Cell Culture Media below for a step-by-step approach to resolving this issue.

Q4: What is the stability of **umbralisib** in cell culture medium at 37°C?

A4: While specific stability data in various cell culture media at 37°C is not extensively published, forced degradation studies indicate that **umbralisib** is susceptible to hydrolysis. The stability in your specific cell culture medium (e.g., DMEM, RPMI-1640) with supplements like fetal bovine serum (FBS) should be experimentally determined. We provide a protocol for assessing in vitro stability below.

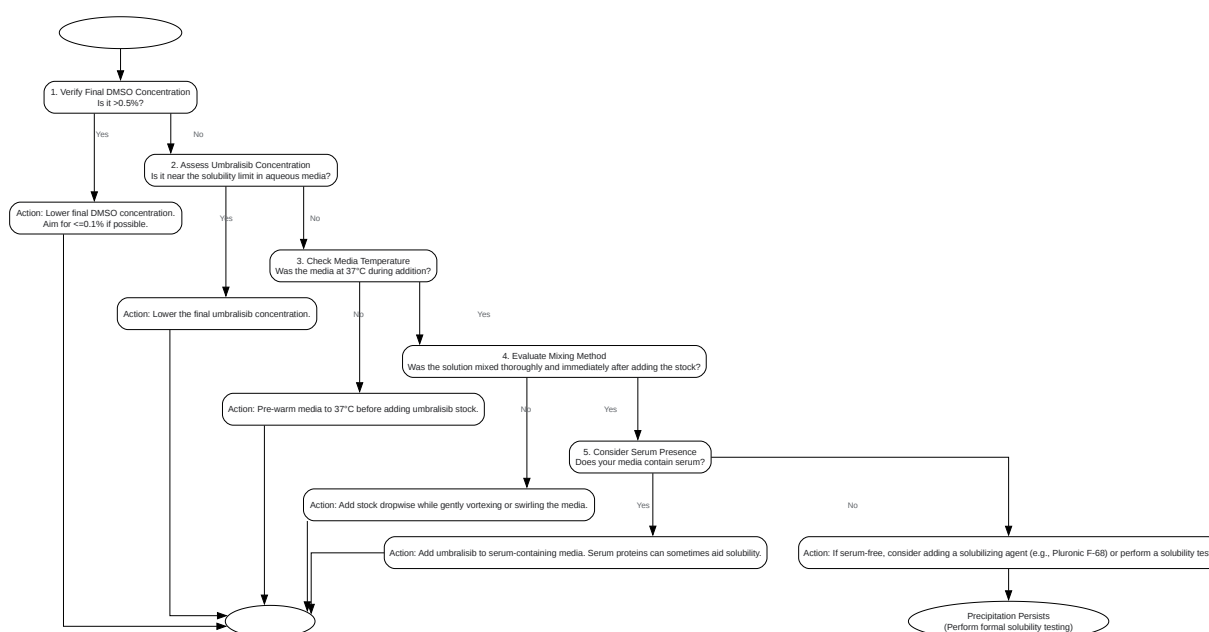
Q5: Is the solubility of **umbralisib** pH-dependent?

A5: Yes, the solubility of **umbralisib** is highly dependent on pH. As a tosylate salt, it exhibits higher solubility in acidic conditions (0.16 mg/mL in 0.1 N HCl) and is practically insoluble in neutral to basic aqueous solutions (<0.01 mg/mL at pH > 7.4).^[2] This is an important consideration when working with different buffer systems.

Troubleshooting Guides

Troubleshooting Precipitation in Cell Culture Media

This guide provides a systematic approach to addressing the precipitation of **umbralisib** when preparing working solutions in cell culture media.



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Caption: Troubleshooting workflow for **umbralisib** precipitation.

Quantitative Data Summary

Table 1: Solubility of **Umbralisib** in Various Solvents

Solvent/Media	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 150	≥ 262.4	For umbralisib hydrochloride.
DMSO	91	159.2	For umbralisib free base.[1]
0.1 N HCl	0.16	0.28	For umbralisib tosylate.[2]
Water	0.015	0.026	For umbralisib tosylate.[2]
Aqueous buffer (pH > 7.4)	< 0.01	< 0.017	For umbralisib tosylate.[2]
0.05M Phosphate Buffer + 0.5% SLS	1.93	3.38	For umbralisib tosylate.[2]

Table 2: Stability of **Umbralisib** under Forced Degradation Conditions[3]

Stress Condition	% Degradation
Acid (1 N HCl)	13.1
Alkali (1 N NaOH)	13.6
Oxidation (30% H ₂ O ₂)	12.4
Reduction (30% NaHSO ₃)	14.2
Thermal (70°C, 6 hours)	11.6
Hydrolysis (Water)	10.9

Experimental Protocols

Protocol 1: Preparation of Umbralisib Stock Solution (10 mM in DMSO)

- Materials:
 - **Umbralisib** (free base, MW: 571.55 g/mol)
 - Anhydrous DMSO
 - Sterile, amber microcentrifuge tubes or vials
- Procedure:
 1. Weigh out 5.72 mg of **umbralisib** powder.
 2. Add 1 mL of anhydrous DMSO to the powder.
 3. Vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution.
 4. Aliquot the 10 mM stock solution into single-use volumes in sterile, amber microcentrifuge tubes.
 5. Store aliquots at -20°C for up to one month or -80°C for up to six months.

Protocol 2: Preparation of Umbralisib Working Solution for Cell Culture

- Materials:
 - 10 mM **umbralisib** stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium (e.g., DMEM + 10% FBS)
- Procedure:

1. Determine the final concentration of **umbralisib** needed for your experiment (e.g., 1 μ M).
2. Calculate the volume of stock solution required. For a 1 μ M final concentration in 10 mL of media, you will need 1 μ L of the 10 mM stock solution.
3. It is recommended to perform a serial dilution to avoid pipetting very small volumes and to ensure better mixing. For example, first dilute the 10 mM stock 1:10 in DMSO to get a 1 mM intermediate stock.
4. Add the appropriate volume of the DMSO stock (or intermediate stock) to the pre-warmed cell culture medium. Crucially, add the DMSO stock to the media, not the other way around.
5. Immediately and gently mix the solution by swirling or inverting the tube/flask. Avoid vigorous vortexing which can cause protein denaturation in serum-containing media.
6. Ensure the final concentration of DMSO in the cell culture medium is low (ideally $\leq 0.1\%$) to avoid solvent toxicity to the cells.

Protocol 3: Assessment of Umbralisib Solubility in Cell Culture Medium

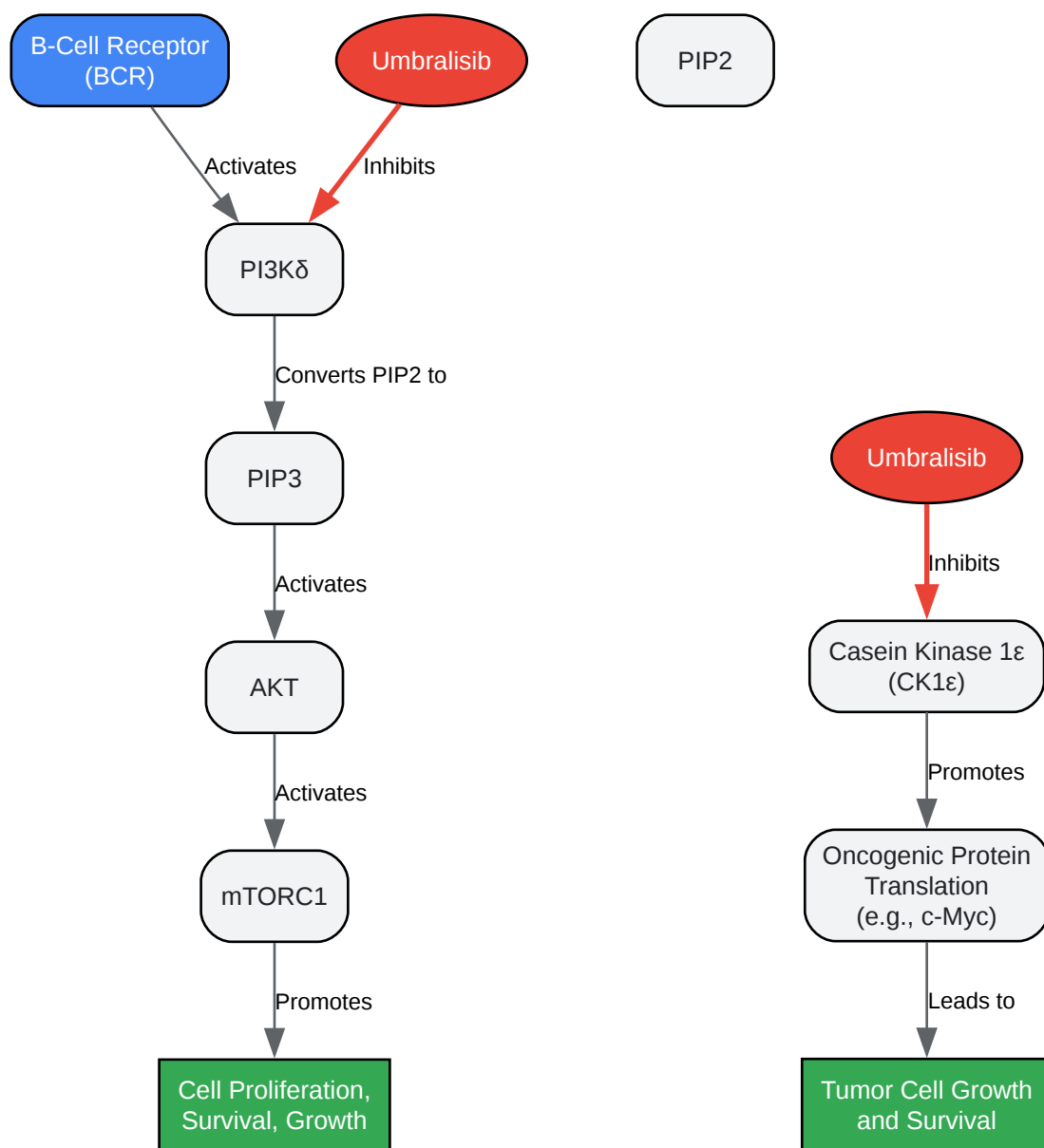
- Materials:
 - **Umbralisib** powder
 - Your specific cell culture medium (with and without serum)
 - DMSO
 - HPLC or UPLC system with a validated method for **umbralisib** quantification[3][4]
- Procedure (Shake-Flask Method):
 1. Prepare a saturated solution by adding an excess amount of **umbralisib** powder to your cell culture medium in a sealed container.
 2. Incubate the container at 37°C with constant agitation for 24-48 hours to reach equilibrium.

3. After incubation, check for the presence of undissolved solid material.
4. Filter the solution through a 0.22 μm filter to remove any undissolved particles.
5. Quantify the concentration of **umbralisib** in the filtrate using a validated HPLC or UPLC method.^{[3][4]}

Signaling Pathways

Umbralisib is a dual inhibitor of Phosphoinositide 3-kinase delta (PI3K δ) and Casein Kinase 1 epsilon (CK1 ϵ).

PI3K δ /AKT/mTOR Signaling Pathway



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